

6-Methoxynicotinimidamide Hydrochloride: An Obscure Compound with Limited Publicly Available Data

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Methoxynicotinimidamide
hydrochloride

Cat. No.: B1420219

[Get Quote](#)

Researchers, scientists, and drug development professionals seeking an in-depth technical guide on the discovery and history of **6-Methoxynicotinimidamide hydrochloride** will find a notable scarcity of publicly accessible information. Despite its availability as a research chemical, a comprehensive historical record, detailed biological activity, and specific therapeutic applications remain largely undocumented in scientific literature and patent databases.

This report summarizes the available information on **6-Methoxynicotinimidamide hydrochloride** and highlights the significant gaps in the public knowledge base, ultimately concluding that a detailed technical guide on its discovery and history cannot be constructed at this time.

What is Known: Chemical Identity and Availability

6-Methoxynicotinimidamide hydrochloride, also identified by its synonym 6-Methoxypyridine-3-carboximidamide hydrochloride, is a heterocyclic organic compound. Its chemical identity is confirmed by the Chemical Abstracts Service (CAS) number 201937-22-6. The molecular formula for the hydrochloride salt is $C_7H_{10}ClN_3O$, with a molecular weight of 187.63 g/mol. The structure consists of a pyridine ring substituted with a methoxy group at the 6-position and an imidamide (carboximidamide) group at the 3-position.

The compound is commercially available from a variety of chemical suppliers, indicating its use as a building block or intermediate in chemical synthesis, or as a compound for screening in early-stage research. However, its availability from these sources is not accompanied by detailed information regarding its discovery or development history.

The Information Gap: A Lack of Documented History and Application

Extensive searches of scientific databases and patent libraries for information pertaining to the discovery, historical development, mechanism of action, and therapeutic applications of **6-Methoxynicotinimidamide hydrochloride** have yielded no specific results. This suggests that the compound may be one of the following:

- A relatively new or obscure research chemical: Its synthesis and initial characterization may have occurred within a private or proprietary setting without public disclosure.
- An intermediate in a larger, undisclosed synthetic pathway: It might be a stepping stone to a more complex and pharmacologically important molecule, with the focus of any publications being on the final product.
- A compound that was synthesized and screened but did not show significant biological activity: In such cases, the findings are often not published.

While research exists on related nicotinamide and pyridine derivatives, such as 6-aminonicotinamide for the treatment of psoriasis and 6-phenylnicotinamide as a TRPV1 antagonist, this information is not directly applicable to **6-Methoxynicotinimidamide hydrochloride**. The subtle changes in chemical structure can lead to vastly different biological activities, and extrapolating findings from these analogs would be scientifically unsound.

Synthesis of Related Structures: A Glimpse into Potential Methodologies

Although a specific, detailed protocol for the synthesis of **6-Methoxynicotinimidamide hydrochloride** is not readily available in the public domain, general methods for the synthesis of substituted nicotinamide derivatives offer a potential framework. The synthesis would likely

involve the functionalization of a pyridine ring. A plausible, though speculative, synthetic workflow is outlined below.

- To cite this document: BenchChem. [6-Methoxynicotinimidamide Hydrochloride: An Obscure Compound with Limited Publicly Available Data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1420219#6-methoxynicotinimidamide-hydrochloride-discovery-and-history>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com